Application Notes and Protocols for Sonogashira Coupling of 3-Iodo-7-Azaindoles

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Compound of Interest

Compound Name:	*1-Benzenesulfonyl-5-fluoro-3-iodo-1H-pyrrolo[2,3-b]pyridine*
CAS No.:	*1001413-99-5*
Cat. No.:	*B1291001*

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Introduction

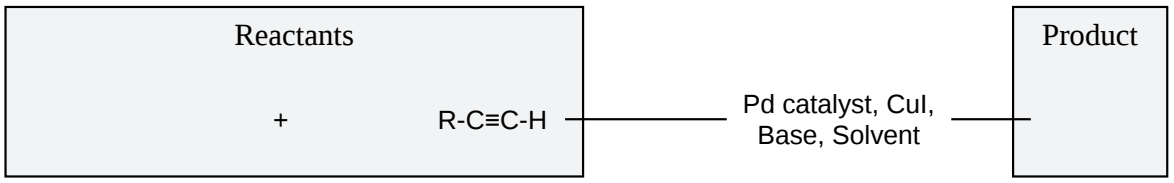
The Sonogashira coupling is a powerful and versatile cross-coupling reaction for the formation of a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide. This reaction is catalyzed by a palladium complex and a copper(I) co-catalyst and is carried out in the presence of a base.[1][2] The 7-azaindole scaffold is a prevalent motif in medicinal chemistry, and the introduction of an alkynyl group at the 3-position via Sonogashira coupling provides a gateway to a diverse range of novel chemical entities with potential therapeutic applications. These application notes provide a detailed experimental procedure for the Sonogashira coupling of 3-iodo-7-azaindole with various terminal alkynes.

General Reaction Scheme

The Sonogashira coupling of 3-iodo-7-azaindole with a terminal alkyne proceeds in the presence of a palladium catalyst, a copper(I) co-catalyst, and a base to yield the corresponding 3-alkynyl-7-azaindole.

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Diagram of the General Reaction Scheme



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Caption: General scheme of the Sonogashira coupling of 3-iodo-7-azaindole.

Experimental Protocols

This section provides detailed methodologies for the Sonogashira coupling of 3-iodo-7-azaindole with various terminal alkynes.

Materials and Reagents:

- 3-Iodo-7-azaindole
- Terminal alkyne (e.g., phenylacetylene, propargyl alcohol, trimethylsilylacetylene)
- Palladium catalyst (e.g., $PdCl_2(PPh_3)_2$, $Pd(PPh_3)_4$, 10% Pd/C)
- Copper(I) iodide (CuI)
- Base (e.g., triethylamine (Et_3N), diisopropylethylamine (DIPEA))
- Solvent (e.g., N,N-dimethylformamide (DMF), acetonitrile (MeCN), water)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexanes, ethyl acetate)

Equipment:

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- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Inert atmosphere setup (e.g., nitrogen or argon balloon)
- Heating mantle or oil bath
- Thin-layer chromatography (TLC) plates and developing chamber
- Rotary evaporator
- Glassware for extraction and purification

Protocol 1: General Procedure using $PdCl_2(PPh_3)_2$ in DMF

This protocol is a widely applicable method for the coupling of various terminal alkynes with 3-iodo-7-azaindole.[2]

- To a dry round-bottom flask containing a magnetic stir bar, add 3-iodo-7-azaindole (1.0 eq.), $PdCl_2(PPh_3)_2$ (0.02-0.05 eq.), and CuI (0.04-0.10 eq.).
- Evacuate and backfill the flask with an inert gas (nitrogen or argon) three times.
- Add anhydrous DMF as the solvent, followed by the base (e.g., Et_3N, 2.0-3.0 eq.).
- Add the terminal alkyne (1.1-1.5 eq.) to the reaction mixture.
- Stir the reaction at room temperature or heat to 60-80 °C. The reaction progress should be monitored by TLC.
- Upon completion, cool the reaction to room temperature and quench with water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent such as ethyl acetate or dichloromethane (3 x volume of the aqueous layer).

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- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 or $MgSO_4$, and filter.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure 3-alkynyl-7-azaindole.

Protocol 2: Palladium on Carbon (Pd/C) Catalyzed Coupling in Water

This protocol offers a more environmentally friendly approach using water as the solvent and a heterogeneous catalyst.

- In a round-bottom flask, suspend 3-iodo-7-azaindole (1.0 eq.), 10% Pd/C (0.05 eq.), PPh_3 (0.1 eq.), and CuI (0.05 eq.) in water.
- Add triethylamine (Et_3N, 3.0 eq.) to the suspension.
- Stir the mixture under a nitrogen atmosphere for 10-15 minutes.
- Add the terminal alkyne (1.2 eq.) and stir the reaction at 80-100 °C until completion as monitored by TLC.
- After cooling to room temperature, filter the reaction mixture through a pad of Celite to remove the catalyst.
- Extract the filtrate with ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic extracts, wash with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.
- Purify the residue by flash column chromatography (silica gel, hexanes/ethyl acetate) to yield the desired product.

Data Presentation

The following tables summarize typical reaction conditions and yields for the Sonogashira coupling of 3-iodo-7-azaindole with representative terminal alkynes.

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Table 1: Reaction Conditions for Sonogashira Coupling of 3-Iodo-7-Azaindole

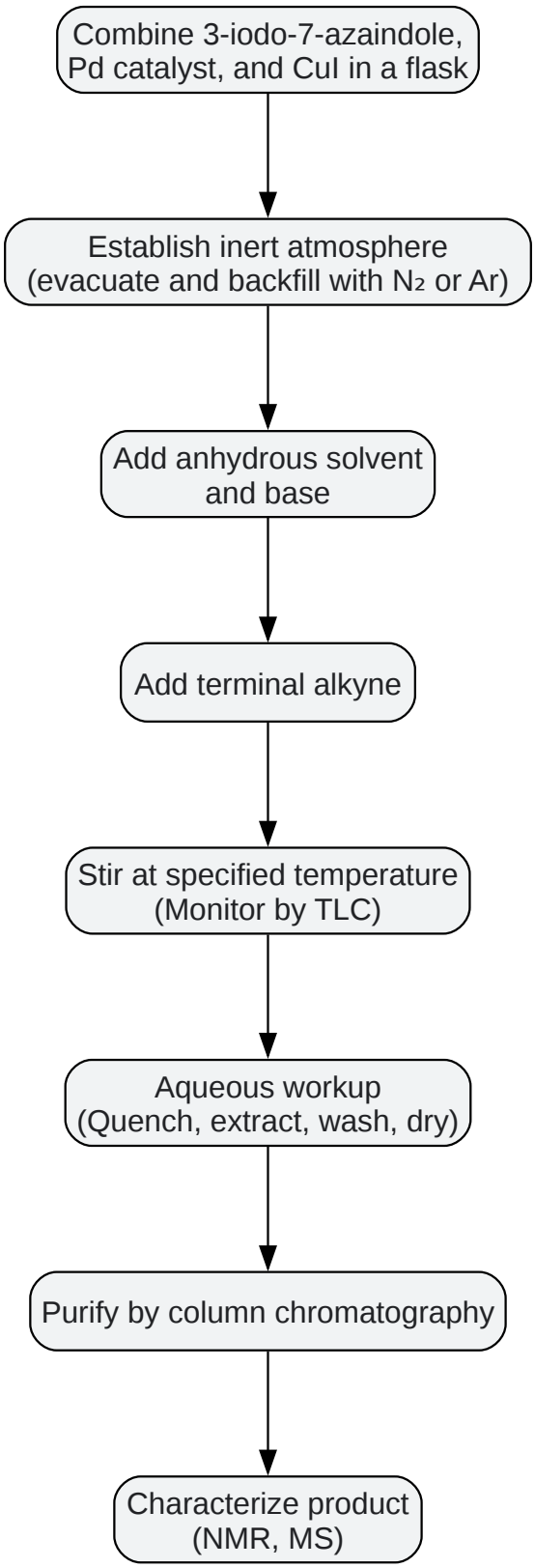
Entry	Alkyne	Catalyst (mol%)	Co-catalyst (mol%)	Base (eq.)	Solvent	Temp. (°C)	Time (h)	Yield (%)
1	Phenylacetylene	$PdCl_2(PPh_3)_2$ (3)	CuI (5)	Et_3N (2.5)	DMF	60	4	85-95
2	Propargyl alcohol	$Pd(PPh_3)_4$ (5)	CuI (10)	Et_3N (3)	DMF	RT	12	70-80
3	Trimethylsilylacetylene	$PdCl_2(PPh_3)_2$ (2)	CuI (4)	DIPEA (2)	MeCN	80	6	90-98
4	1-Hexyne	10% Pd/C (5)	CuI (5)	Et_3N (3)	Water	100	8	75-85
5	4-Ethynylanisole	$Pd(PPh_3)_4$ (2)	CuI (4)	Et_3N (2)	DMF	80	5	88-96

Yields are approximate and may vary depending on the specific reaction scale and purification method.

Mandatory Visualizations

Experimental Workflow Diagram

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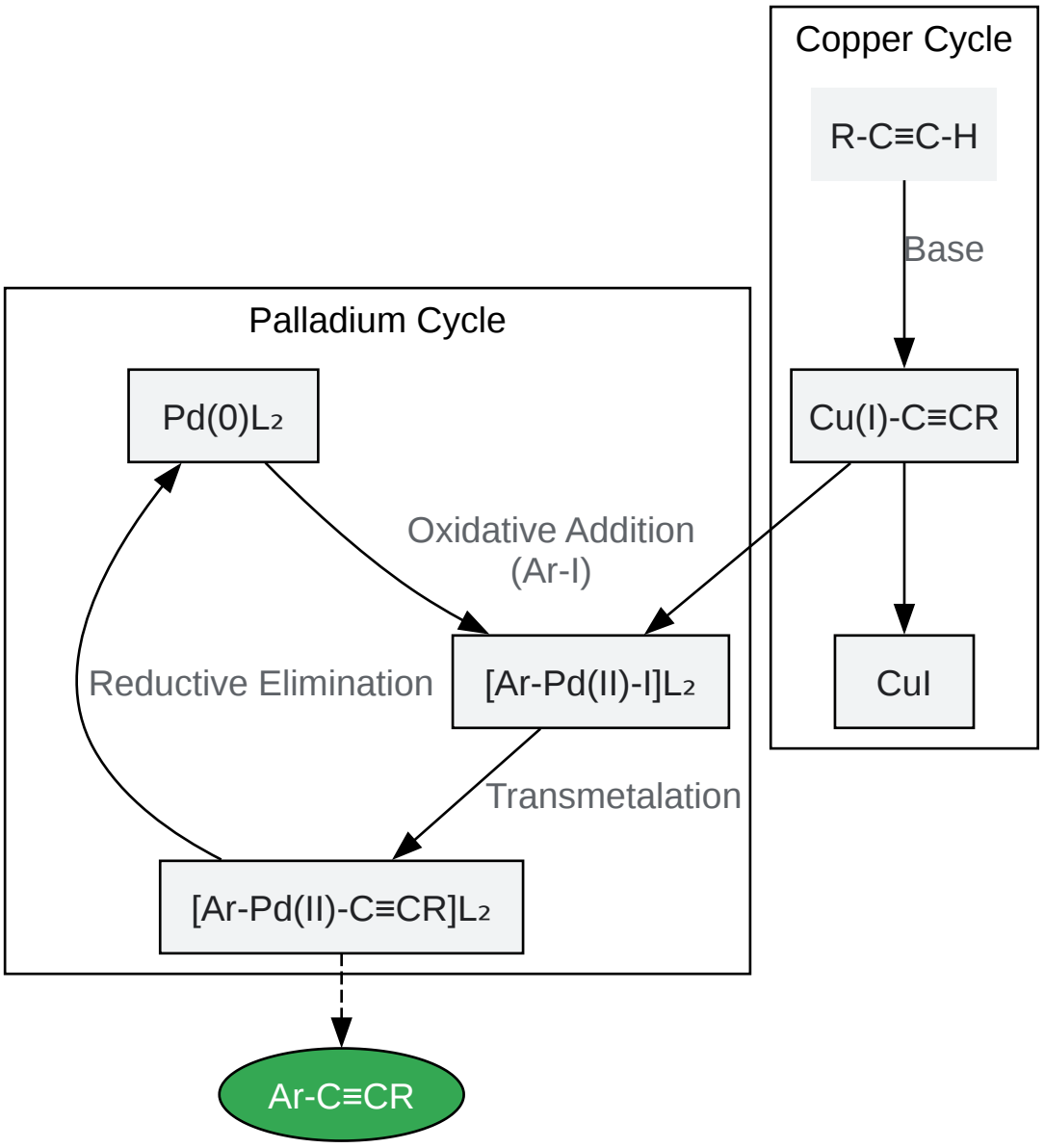


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Caption: Workflow for the Sonogashira coupling of 3-iodo-7-azaindole.

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Sonogashira Catalytic Cycle Diagram



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Caption: The catalytic cycles of the Sonogashira coupling reaction.

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- 2. Metal-Catalyzed Cross-Coupling Reactions on Azaindole Synthesis and Functionalization - PMC [pmc.ncbi.nlm.nih.gov]
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